

The Available Information on JI-101

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Compound Focus: JI-101

CAS No.: 900573-88-8

Cat. No.: S548154

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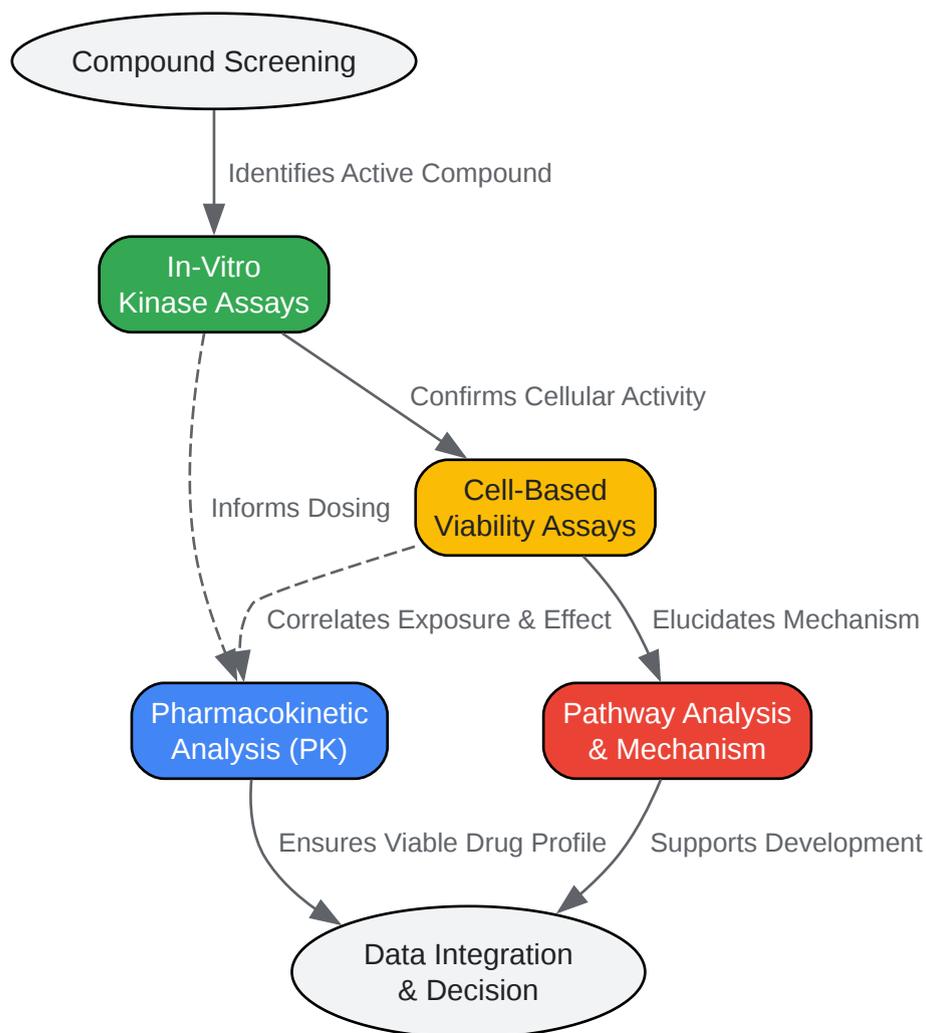
The search results contain one primary scientific resource related to **JI-101**. The table below summarizes the key details from this study.

Aspect	Description
Core Focus	Bioanalytical method for quantifying JI-101 levels in human plasma and urine [1].
Application	Clinical pharmacokinetic study in cancer patients [1].
Key Technique	LC-MS/MS-ESI (Liquid Chromatography with Tandem Mass Spectrometry) [1].
Validated Linear Range	10.0 to 1508 ng/mL [1].

This information is crucial for **bioanalysis and drug metabolism studies** but does not cover the earlier stages of drug discovery, such as **in-vitro kinase assays or cell-based efficacy testing**, which your troubleshooting guide would probably need to address.

Conceptual Workflow for Kinase Inhibitor Characterization

The following Graphviz diagram illustrates a generalized workflow for characterizing a multi-kinase inhibitor like **J1-101**, from initial screening to mechanistic studies. This can serve as a structural template.



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Diagram Title: Generalized Workflow for Kinase Inhibitor R&D

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References

1. Highly sensitive method for the determination of JI - 101 , a multi-kinase...

[pubmed.ncbi.nlm.nih.gov]

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